

# 1-butyl-2-methylbenzene IUPAC name and synonyms

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## Compound of Interest

Compound Name: **1-butyl-2-methylbenzene**

Cat. No.: **B043884**

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## An In-Depth Technical Guide to **1-Butyl-2-methylbenzene**

This guide provides a comprehensive overview of **1-butyl-2-methylbenzene**, including its nomenclature, physicochemical properties, and a representative synthetic protocol. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

## IUPAC Nomenclature and Synonyms

The unequivocally recognized IUPAC name for this aromatic hydrocarbon is **1-butyl-2-methylbenzene**.<sup>[1][2]</sup> It is also commonly known by several synonyms, which are frequently encountered in chemical literature and databases.

Common Synonyms:

- o-Butyltoluene<sup>[1]</sup>
- 2-Butyltoluene<sup>[1]</sup>
- 1-Methyl-2-butylbenzene<sup>[2]</sup>
- Toluene, o-butyl-[<sup>[2]</sup>]
- Benzene, 1-butyl-2-methyl-[<sup>[1]</sup>]

- 1-Methyl-2-n-butylbenzene[2]

## Physicochemical Properties

A summary of the key physical and chemical properties of **1-butyl-2-methylbenzene** is presented in the table below. This data is essential for its handling, application in synthetic procedures, and for analytical characterization.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>16</sub>	[1][2]
Molecular Weight	148.24 g/mol	[1][2]
CAS Number	1595-11-5	[1][2]
Appearance	Colorless liquid	
Boiling Point	195-196 °C	[3]
Density	0.869 g/cm <sup>3</sup>	[3]
Refractive Index	1.4950	[3]
Solubility	Insoluble in water; Soluble in organic solvents	[3]

## Experimental Protocols: Synthesis via Friedel-Crafts Alkylation

A common and effective method for the synthesis of **1-butyl-2-methylbenzene** is the Friedel-Crafts alkylation of toluene. This electrophilic aromatic substitution reaction involves the reaction of toluene with an alkylating agent, such as 1-bromobutane or 1-chlorobutane, in the presence of a Lewis acid catalyst.

Reaction: Toluene + 1-Bromobutane → **1-Butyl-2-methylbenzene** + 1-Butyl-4-methylbenzene

It is important to note that this reaction typically yields a mixture of ortho and para isomers. The ortho isomer, **1-butyl-2-methylbenzene**, can be separated from the para isomer by distillation.

**Detailed Methodology:**

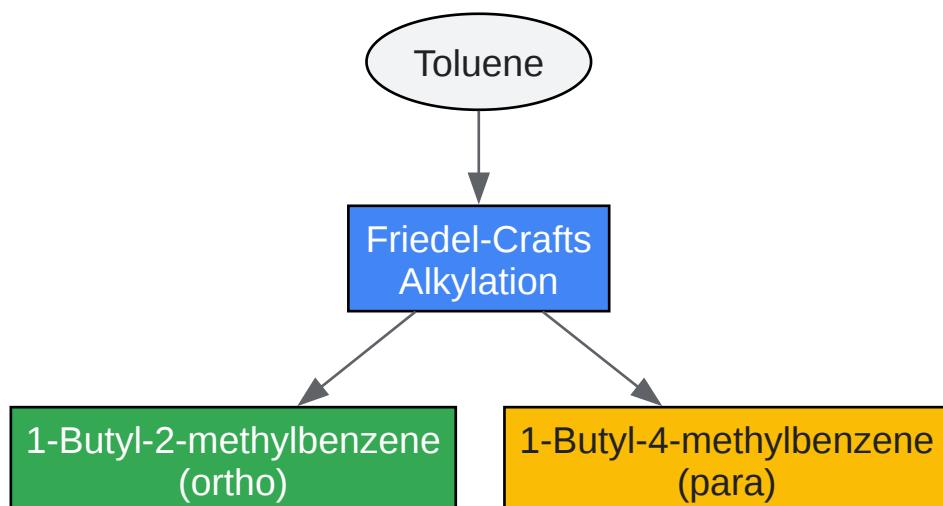
- **Reaction Setup:** A three-necked round-bottom flask is equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer. The apparatus should be dried to prevent the deactivation of the Lewis acid catalyst.
- **Reagents:** Toluene is used as the aromatic substrate. 1-Bromobutane serves as the alkylating agent, and anhydrous aluminum chloride ( $\text{AlCl}_3$ ) is a commonly used Lewis acid catalyst.
- **Procedure:**
  - Anhydrous aluminum chloride is suspended in an excess of toluene within the reaction flask, and the mixture is cooled in an ice bath.
  - 1-Bromobutane is added dropwise from the dropping funnel to the stirred suspension. The reaction is exothermic and the temperature should be maintained between 0-5 °C.
  - After the addition is complete, the reaction mixture is stirred at room temperature for a specified period to ensure the completion of the reaction.
- **Workup:**
  - The reaction is quenched by the slow addition of ice-cold water, followed by dilute hydrochloric acid to decompose the aluminum chloride complex.
  - The organic layer is separated using a separatory funnel.
  - The aqueous layer is extracted with a suitable organic solvent (e.g., diethyl ether) to recover any dissolved product.
  - The combined organic layers are washed with a saturated sodium bicarbonate solution and then with brine.
  - The organic layer is dried over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate).
- **Purification:**

- The solvent is removed by rotary evaporation.
- The resulting crude product, a mixture of ortho and para isomers, is purified by fractional distillation to isolate **1-butyl-2-methylbenzene**.

## Visualizations

### Logical Relationship of Isomers

The following diagram illustrates the isomeric relationship between the products of the Friedel-Crafts alkylation of toluene with a butyl group.

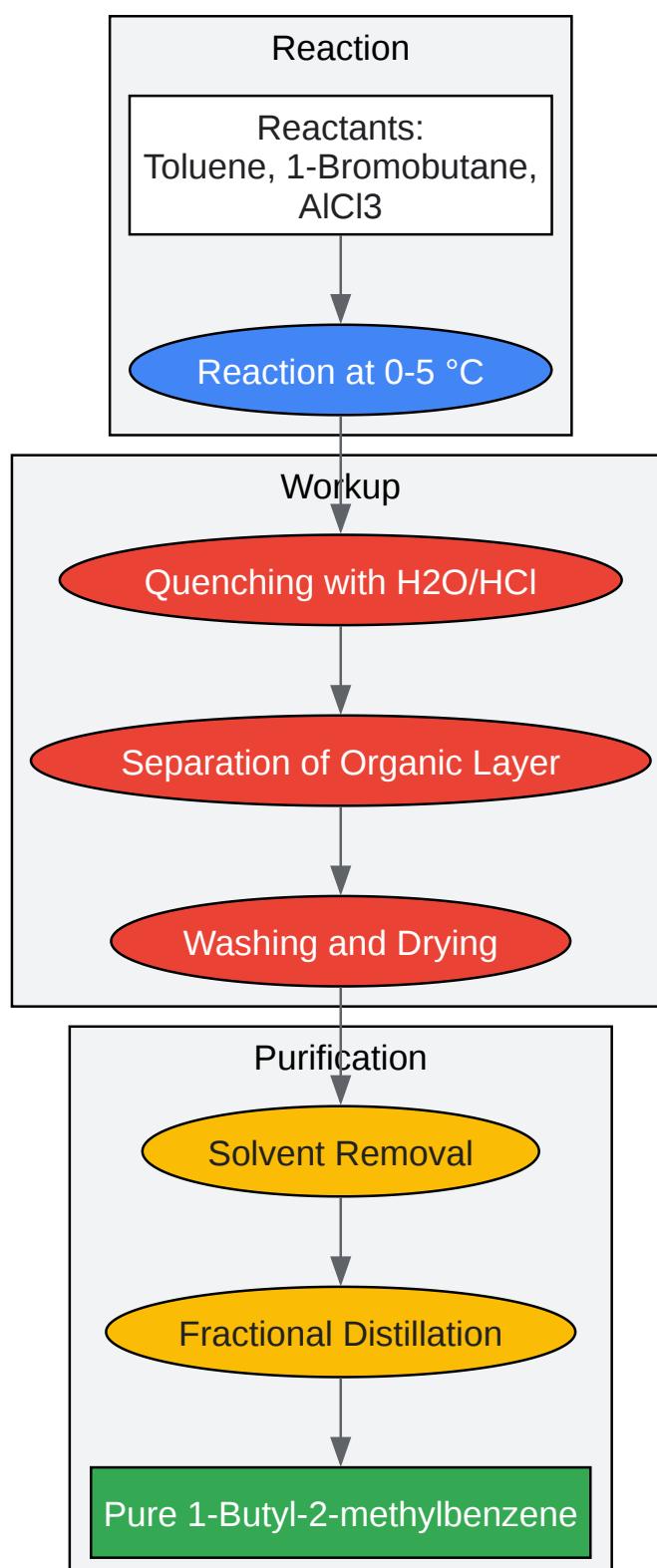


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Caption: Isomeric products from the Friedel-Crafts alkylation of toluene.

### Experimental Workflow for Synthesis

The diagram below outlines the key stages in the synthesis and purification of **1-butyl-2-methylbenzene**.

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## References

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Phone: (601) 213-4426  
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